

Application Notes & Protocols: 2-Pyrazol-1-ylmethyl-benzoic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Pyrazol-1-ylmethyl-benzoic acid

CAS No.: 956264-39-4

Cat. No.: B2542643

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Executive Summary & Chemical Context

2-Pyrazol-1-ylmethyl-benzoic acid (CAS: 956264-39-4) is a highly versatile, bifunctional building block utilized extensively in medicinal chemistry, agrochemicals, and materials science[1]. Structurally, it features a pyrazole heterocycle and a benzoic acid moiety connected by an sp^3 -hybridized methylene bridge.

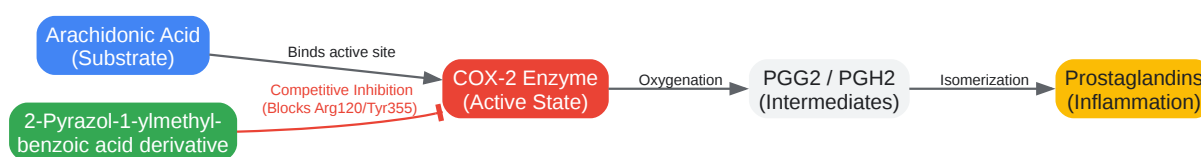
Unlike directly linked aryl-pyrazoles, this methylene linker breaks the extended π -conjugation between the two aromatic systems. This grants the molecule significant conformational flexibility, allowing derivatives to adopt non-planar, "boat-like" or angular geometries. This structural plasticity is critical for navigating the complex topography of deep enzymatic pockets (such as the cyclooxygenase-2 active site) or for acting as a tunable bidentate ligand in metallopharmaceutical design[2].

Therapeutic Application: Design of COX-2 Inhibitors

The pyrazole nucleus is a privileged scaffold in anti-inflammatory drug discovery, prominently featured in selective COX-2 inhibitors like Celecoxib[3]. The incorporation of a benzoic acid

moiety into the pyrazole framework provides two strategic advantages for rational drug design[2]:

- **Synthetic Handle:** The carboxylic acid serves as a versatile site for late-stage diversification (e.g., amide, ester, or hydrazide formation) to optimize pharmacokinetic properties.
- **Target Anchoring:** In its free carboxylate form, the molecule can engage in critical ionic and hydrogen-bonding interactions with the Arg120 and Tyr355 residues located at the entrance of the COX-2 cyclooxygenase channel. This anchors the inhibitor, while the flexible pyrazole ring extends deep into the hydrophobic side pocket to confer selectivity over COX-1[3].



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Caption: Mechanism of COX-2 competitive inhibition by pyrazole-benzoic acid derivatives.

Synthetic Methodology: Amide Library Generation

To explore the Structure-Activity Relationship (SAR) of the benzoic acid moiety, researchers frequently convert the carboxylic acid into various amides[2].

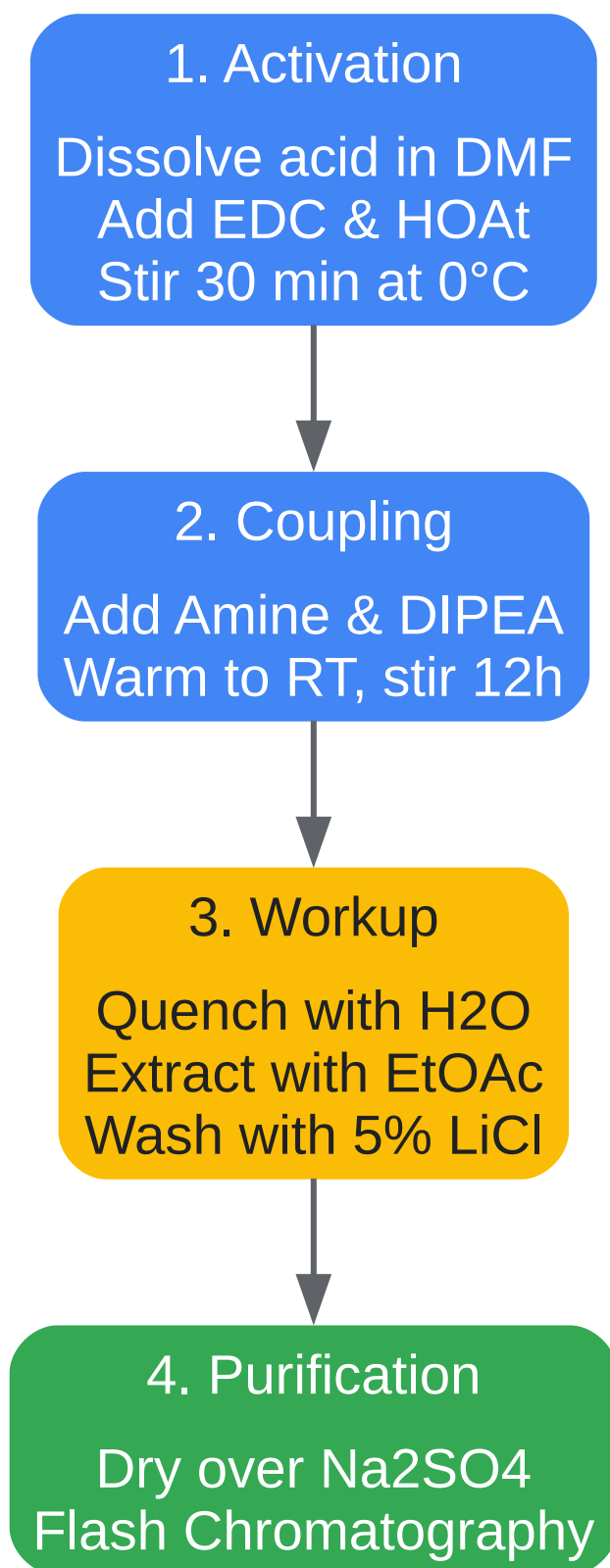
Causality in Experimental Design: The coupling of **2-pyrazol-1-ylmethyl-benzoic acid** with primary or secondary amines is best achieved using EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) and HOAt (1-hydroxy-7-azabenzotriazole)[2].

- Why EDC? EDC is selected because its urea byproduct is highly water-soluble, allowing for a simple, non-chromatographic aqueous workup.
- Why HOAt over HOBt? The nitrogen atom at position 7 of the azabenzotriazole ring in HOAt provides anchimeric assistance (neighboring group participation). It forms a hydrogen bond with the incoming amine, orienting it perfectly for nucleophilic attack. This dramatically accelerates the reaction rate and minimizes epimerization or side reactions compared to standard HOBt.

Protocol: Step-by-Step Amide Coupling

- Activation: In an oven-dried round-bottom flask under an N₂ atmosphere, dissolve **2-pyrazol-1-ylmethyl-benzoic acid** (1.0 equiv, 0.5 mmol) in anhydrous DMF (5 mL).
 - Expert Insight: DMF is required to fully solubilize the highly polar starting material. Cool the solution to 0 °C using an ice bath to prevent premature degradation of the active ester. Add EDC·HCl (1.2 equiv) and HOAt (1.2 equiv). Stir for 30 minutes.
 - Self-Validation Tip: To confirm activation, quench a 5 µL aliquot of the reaction mixture in methanol and analyze via TLC/LC-MS. The rapid formation of the corresponding methyl ester confirms the successful generation of the active HOAt-ester.
- Coupling: Add the desired amine (e.g., benzylamine, 1.1 equiv) and N,N-diisopropylethylamine (DIPEA, 2.5 equiv)[2].
 - Causality: DIPEA is a sterically hindered, non-nucleophilic base. It ensures the amine remains in its reactive free-base form without acting as a competing nucleophile against the activated ester. Remove the ice bath and allow the reaction to warm to room temperature. Stir for 12 hours.
- Workup: Quench the reaction by adding 15 mL of cold deionized water. Extract the aqueous layer with Ethyl Acetate (3 x 15 mL). Wash the combined organic layers with 5% aqueous LiCl (crucial for removing residual DMF), saturated NaHCO₃, and brine.

- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude product via flash column chromatography using a Hexane/EtOAc gradient.



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Caption: Step-by-step experimental workflow for EDC/HOAt-mediated amide coupling.

Bioinorganic Application: Pyrazolyl-Benzoate Metallopharmaceuticals

Beyond traditional organic small molecules, **2-pyrazol-1-ylmethyl-benzoic acid** and its structural isomers (e.g., 4-(1-pyrazolyl)benzoic acid) are exceptional ligands for organometallic chemistry[4]. The combination of the soft nitrogen donor (pyrazole) and the hard oxygen donor (carboxylate) makes them ideal for stabilizing transition metals like Iridium (Ir) and Ruthenium (Ru) in various oxidation states.

For example, cyclometalated half-sandwich Iridium complexes utilizing pyrazolyl-benzoate ligands have demonstrated remarkable electrocatalytic reversibility for NAD⁺/NADH interconversion—a critical process in cellular respiration and a target for novel metabolic therapies and biosensors[4]. The methylene linker in **2-pyrazol-1-ylmethyl-benzoic acid** allows the ligand to adopt a flexible conformation when chelating a metal center, tuning the bite angle and altering the steric environment of the catalytic pocket compared to directly linked analogues.

Quantitative Data: Optimization of Coupling Conditions

To demonstrate the efficacy of the chosen protocol, the following table summarizes the quantitative optimization data for the derivatization of the benzoic acid moiety. The EDC/HOAt system provides the optimal balance of high yield and minimal epimerization.

Coupling Reagent System	Base	Solvent	Time (h)	Yield (%)	Purity (LC-MS)
EDC / HOBt	DIPEA	DMF	12	68%	>90%
EDC / HOAt	DIPEA	DMF	12	89%	>98%
HATU	DIPEA	DMF	8	91%	>95% (Difficult workup)
DCC / DMAP	Et3N	DCM	24	55%	>85% (DCU byproduct)

Table 1: Comparative efficiency of various peptide coupling reagents for the amidation of **2-Pyrazol-1-ylmethyl-benzoic acid**.

References

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Sources

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